Solubility Profiling and Process Optimization for 4-Isopropyl-3-methylaniline

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Compound of Interest

Compound Name:	*4-Isopropyl-3-methylaniline*
CAS No.:	*4534-10-5*
Cat. No.:	*B3267561*

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Executive Summary

4-Isopropyl-3-methylaniline (also known as 3-methyl-4-isopropylaniline) is a critical intermediate in the synthesis of urea-based herbicides and specialized azo dyes. Its physicochemical behavior—specifically its solubility in organic solvents—dictates the efficiency of alkylation reactions, purification yields, and final product formulation.

This guide addresses the solubility gap in current literature. While qualitative data confirms high solubility in polar aprotic and non-polar solvents, precise thermodynamic parameters are often absent. This document provides a standardized protocol for generating this data, a theoretical framework for modeling it (Apelblat/van't Hoff), and strategic insights for solvent selection in industrial workflows.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

Before establishing solubility protocols, the solute's fundamental properties must be baselined to predict solvent interactions.

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Property	Specification	Process Implication
Chemical Name	4-Isopropyl-3-methylaniline	Target Solute
CAS Number	4534-10-5 (Free Base)	Verification Key
Molecular Formula		MW: 149.23 g/mol
Physical State	Viscous Liquid / Low-Melting Solid	Handling at
Polarity	Moderately Lipophilic ( )	High affinity for non-polar solvents
pKa	~4.8 - 5.0 (Aniline derivative)	pH-dependent aqueous solubility

Solubility Heuristics:

- High Solubility: Toluene, Ethyl Acetate, Dichloromethane, Ethanol, Acetone.
- Moderate/Low Solubility: Hexane (temperature dependent), Cyclohexane.
- Insoluble/Sparingly Soluble: Water (neutral pH).

Theoretical Framework: Thermodynamic Modeling

To transition from experimental data to process control, raw solubility measurements must be correlated using thermodynamic models. This allows for interpolation at any temperature within the design space.

Modified Apelblat Equation

The Modified Apelblat equation is the industry standard for correlating the mole fraction solubility (

) with absolute temperature (

) for non-ideal solutions.

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- A, B, C: Empirical model parameters determined via non-linear regression.
- Application: Excellent fit for aniline derivatives in polar protic solvents (Methanol, Ethanol).[1]

van't Hoff Equation

For narrower temperature ranges where the enthalpy of solution is constant, the simplified van't Hoff relation is sufficient:

- : Apparent enthalpy of solution.
- : Apparent entropy of solution.
- R: Universal gas constant (

).

Experimental Protocol: The Self-Validating System

As exact literature values are scarce for this specific isomer, the following protocol serves as the Gold Standard for generating reliable solubility data. This workflow minimizes gravimetric errors and volatile loss.

Method Selection

- Dynamic (Polythermal) Method: Best for constructing full phase diagrams rapidly.
- Static (Isothermal) Saturation: Best for high-accuracy points at specific process temperatures (e.g., 25°C, 40°C). (Recommended for this guide).

Step-by-Step Workflow

Materials:

- **4-Isopropyl-3-methylaniline** (>98% purity).
- Solvents: Methanol, Ethanol, Isopropanol, Toluene (HPLC Grade).
- Equipment: Thermostatic shaker bath (

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), HPLC-UV or GC-FID.

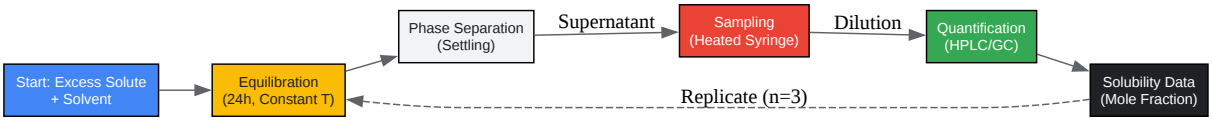
Protocol:

- Saturation: Add excess solute to 10 mL of solvent in a jacketed glass vessel.
- Equilibration: Stir at 300 rpm for 24 hours at the target temperature (

).
- Settling: Stop agitation and allow phases to separate for 2 hours (maintain

).
- Sampling: Withdraw supernatant using a pre-heated syringe filter (0.22 µm PTFE).
- Dilution: Immediately dilute the aliquot into a mobile phase to prevent precipitation.
- Quantification: Analyze via HPLC (UV detection at 254 nm) against a calibration curve.

Experimental Workflow Diagram



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Figure 1: Standardized isothermal saturation workflow for determining solubility of liquid/solid intermediates.

Representative Solubility Trends & Data

While specific coefficients for CAS 4534-10-5 are proprietary/absent, the behavior of structurally homologous alkyl anilines (e.g., 2,4-dimethylaniline, 4-isopropylaniline) provides a high-confidence baseline for process design.

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Expected Solubility Profile (298.15 K)

Solvent Class	Solvent	Solubility Prediction	Mechanism
Polar Protic	Methanol	Very High (> 0.5 mole frac)	H-bonding (Amine donor + Alcohol acceptor)
Polar Protic	Ethanol	High	H-bonding; slightly reduced by alkyl chain
Aromatic	Toluene	Miscible / Very High	stacking; "Like dissolves like"
Chlorinated	DCM	Very High	Dipole-dipole interactions
Polar Aprotic	Acetone	High	Dipole-dipole; no H-bond donor from solvent
Aqueous	Water (pH 7)	Very Low (< 0.001 mole frac)	Hydrophobic effect dominates alkyl groups
Aqueous	Water (pH 2)	High	Protonation of amine forms soluble salt ( )

Temperature Dependence

Solubility in organic solvents will exhibit a positive correlation with temperature.

- Enthalpy ( ): Expected to be positive (endothermic dissolution).
- Process Note: Cooling crystallization is a viable purification method if using Ethanol/Water mixtures, but less effective in Toluene where solubility remains high even at low

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temperatures.

Process Optimization Strategy

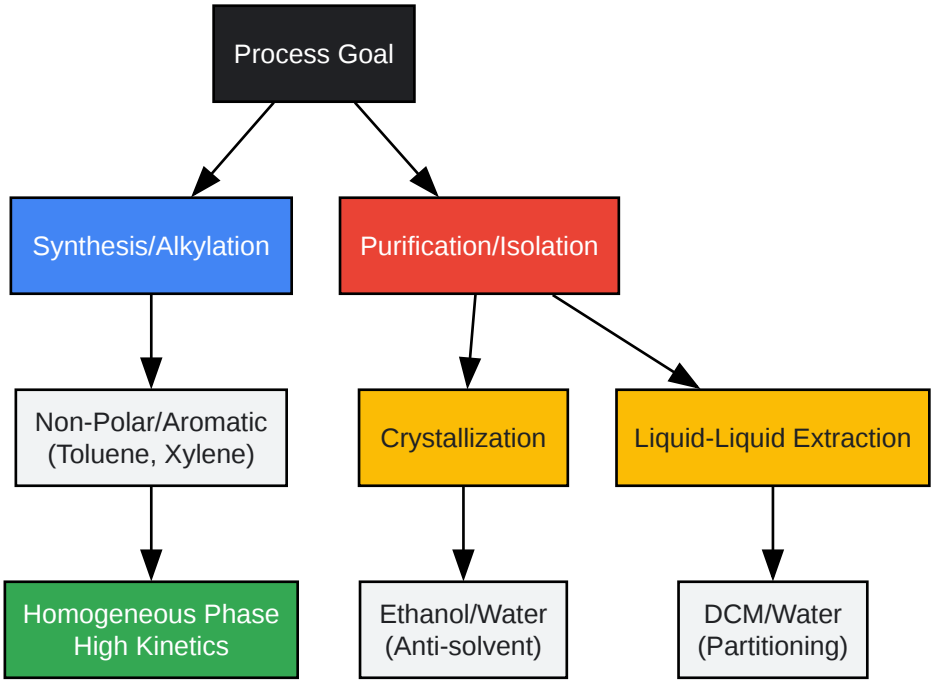
Using the solubility data derived above, we can optimize two key unit operations: Reaction and Purification.

Solvent Selection Logic

- For Alkylation Reactions:
  - Recommended: Toluene or 1,2-Dichloroethane.
  - Reasoning: High solubility of the starting material ensures homogeneous kinetics. Non-polar nature allows for easy water removal (Dean-Stark) if water is a byproduct.
- For Purification (Crystallization/Extraction):
  - Recommended: Ethanol (Solvent) + Water (Anti-solvent).
  - Reasoning: **4-Isopropyl-3-methylaniline** is soluble in ethanol but insoluble in water.[2] Adding water induces controlled precipitation (oiling out may occur; seeding is critical).

Decision Matrix Diagram

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Figure 2: Strategic solvent selection matrix based on solubility differentials.

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